

Immediate Safety and Hazard Summary

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Myrcene	
Cat. No.:	B1677589	Get Quote

Myrcene is a flammable liquid and vapor that can cause skin and serious eye irritation.[1][3][4] It may be fatal if swallowed and enters the airways.[1][3][4] It is crucial to prevent its release into the environment as it is very toxic to aquatic life with long-lasting effects.[1][2] Before handling, consult the Safety Data Sheet (SDS) for complete hazard information.[7]

Data Summary for Myrcene Disposal

The following table summarizes key quantitative data and classifications relevant to the disposal of **myrcene**.

Parameter	Value / Classification	Source
UN Number	2319	[3]
Hazard Class	3 (Flammable Liquid)	[3]
Packing Group	III	[3]
Flash Point	39.4 °C (103.0 °F) Closed Cup	[1]
Disposal Classification	Hazardous Waste	[1][2][6]
Environmental Hazard	Very toxic to aquatic life	[1][2][5]
Primary Health Hazards	Aspiration hazard, skin irritation, serious eye irritation	[1][3][4]

Step-by-Step Disposal Protocol



This protocol outlines the necessary steps for the safe disposal of **myrcene** and **myrcene**-contaminated materials in a laboratory setting.

Step 1: Personal Protective Equipment (PPE)

Before handling myrcene waste, ensure you are wearing appropriate PPE:

- Eye Protection: Wear safety glasses with side-shields or chemical goggles.[8]
- Hand Protection: Handle with chemical-resistant gloves (e.g., nitrile). Inspect gloves prior to use.[1][8]
- Body Protection: Wear a lab coat or impervious clothing to prevent skin contact.[8]

Step 2: Waste Segregation and Collection

Proper segregation is critical to prevent dangerous chemical reactions.[9]

- Designate a Waste Container: Use a clearly labeled, leak-proof container made of a compatible material (glass or appropriate plastic is suitable).[6][9][10] The container must have a secure screw cap.[10]
- Labeling: Label the container with a "HAZARDOUS WASTE" tag, identifying the contents as "Waste **Myrcene**" or "Terpene Hydrocarbons, N.O.S.".[3][6] List all constituents if it's a mixed waste stream.
- Collection: Pour liquid **myrcene** waste carefully into the designated container. For **myrcene** contaminated solids (e.g., absorbent pads, gloves, paper towels), collect them in a separate, clearly labeled solid waste container.[9]
- Container Management: Keep the waste container closed at all times except when adding waste.[6][10] Do not overfill the container; leave at least one inch of headspace to allow for vapor expansion.[10]

Step 3: Handling Spills

In the event of a **myrcene** spill, follow these procedures:




- Eliminate Ignition Sources: Immediately remove all sources of ignition, such as sparks, open flames, or hot surfaces.[1][2][3][4] Use non-sparking tools for cleanup.[1][3][4]
- Ventilate the Area: Ensure adequate ventilation to prevent the accumulation of flammable vapors.[3]
- Contain the Spill: Prevent the spill from spreading or entering drains.[1][3][5] Dike the material if possible.[1][4]
- Absorb the Spill: Use an inert, non-combustible absorbent material like sand, vermiculite, or dry clay to soak up the spill.[1][2][4]
- Collect and Dispose: Collect the contaminated absorbent material and place it into your designated hazardous waste container for solids.[2][3] Note that the contaminated absorbent poses the same hazards as the original material.[2]

Step 4: Storage and Final Disposal

- Storage: Store the sealed hazardous waste container in a designated, well-ventilated Satellite Accumulation Area (SAA) at or near the point of generation.[10][11] The storage area should be cool and away from incompatible materials like strong oxidizing agents.[2][5]
- Arrange for Pickup: Do not dispose of myrcene down the drain or in regular trash.[2][3][6]
 Contact your institution's Environmental Health & Safety (EH&S) department or a licensed professional waste disposal service to arrange for the collection and proper disposal of the hazardous waste.[3][6] Disposal must be in accordance with all applicable federal, state, and local regulations.[1][4]

Myrcene Waste Management Workflow





Click to download full resolution via product page

Caption: Workflow for the safe handling and disposal of myrcene waste.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. vigon.com [vigon.com]
- 2. synerzine.com [synerzine.com]
- 3. consolidated-chemical.com [consolidated-chemical.com]
- 4. goldcoastterpenes.com [goldcoastterpenes.com]
- 5. fishersci.com [fishersci.com]
- 6. safety.pitt.edu [safety.pitt.edu]
- 7. youtube.com [youtube.com]
- 8. Page loading... [guidechem.com]
- 9. acewaste.com.au [acewaste.com.au]
- 10. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 11. ehrs.upenn.edu [ehrs.upenn.edu]
- To cite this document: BenchChem. [Immediate Safety and Hazard Summary]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677589#myrcene-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]





Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com